

1-Pentadecanethiol physical properties

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Compound of Interest

Compound Name: 1-Pentadecanethiol

CAS No.: 25276-70-4

Cat. No.: B1583259

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An In-Depth Technical Guide to the Physicochemical Properties and Applications of **1-Pentadecanethiol**

Introduction

1-Pentadecanethiol ($C_{15}H_{32}S$) is a long-chain alkanethiol, a class of organic compounds renowned for their utility in surface science and nanotechnology. Comprising a fifteen-carbon alkyl chain terminating in a thiol (-SH) group, this molecule serves as a fundamental building block for creating highly ordered, two-dimensional structures known as self-assembled monolayers (SAMs). The strong affinity of the sulfur headgroup for noble metal surfaces, particularly gold, combined with the van der Waals interactions between the long alkyl chains, drives the spontaneous formation of these densely packed, crystalline-like films.[1][2]

This guide is designed for researchers, materials scientists, and drug development professionals who leverage surface modification techniques. We will explore the core physicochemical properties of **1-Pentadecanethiol**, provide a detailed protocol for its application in forming SAMs, and discuss critical safety and handling procedures. The insights herein are intended to provide a comprehensive understanding of not just the properties of this molecule, but the causality behind its utility in advanced applications.[3][4]

Chemical Identity and Structure

A precise understanding of a compound's identity is the foundation of reproducible science. **1-Pentadecanethiol** is unambiguously identified by several key descriptors, as summarized below.

Identifier	Value	Source
IUPAC Name	pentadecane-1-thiol	[5] [6]
Synonyms	Pentadecyl Mercaptan	[3] [7]
CAS Number	25276-70-4	[3] [5] [7]
EC Number	246-785-5	[8]
Molecular Formula	C ₁₅ H ₃₂ S	[3] [5]
Molecular Weight	244.48 g/mol	[3] [5] [7]
SMILES String	CCCCCCCCCCCCCCCCS	[5]
InChI Key	IGMQODZGDORXEN-UHFFFAOYSA-N	[5]

Core Physicochemical Properties

The physical properties of **1-Pentadecanethiol** are dictated by its long hydrophobic alkyl chain and the polar thiol headgroup. These characteristics govern its behavior in various solvents and its thermal properties, which are critical for its application in forming stable monolayers.

Property	Value	Conditions	Source
Appearance	Colorless liquid	Room Temperature	[6]
Melting Point	22 °C (295.27 K)	-	[5][7]
Boiling Point	325 °C (598.15 K)	Atmospheric Pressure	[7]
Density	0.847 g/mL	25 °C	
Refractive Index	1.462	20 °C (D-line)	
Flash Point	110 °C (230 °F)	Closed Cup	
Vapor Pressure	0.000559 mmHg	25 °C	[9]
Water Solubility	0.007412 mg/L (estimated)	25 °C	[8]
Organic Solvent Solubility	Soluble	Ethanol, Ether	[6]

The molecule's substantial C₁₅ alkyl chain results in a high boiling point and makes it virtually insoluble in water.[8] Conversely, its nonpolar nature allows for excellent solubility in common organic solvents like ethanol, which is the preferred solvent for preparing solutions for SAM formation.[1][6]

Application Focus: Self-Assembled Monolayers (SAMs)

The primary application of **1-Pentadecanethiol** is in the formation of self-assembled monolayers, particularly on gold surfaces.[3] This process is a cornerstone of surface engineering, enabling precise control over interfacial properties such as wetting, adhesion, and biocompatibility.

Causality of SAM Formation

The assembly process is driven by two primary energetic contributions:

- **Sulfur-Gold Affinity:** The thiol headgroup has a strong, specific affinity for gold surfaces, leading to the formation of a stable, semi-covalent gold-thiolate (Au-S) bond with a bond strength of approximately 45 kcal/mol.^[1] This initial chemisorption anchors the molecules to the substrate.
- **Inter-chain van der Waals Forces:** The long, fifteen-carbon alkyl chains of adjacent molecules interact via hydrophobic, van der Waals forces. To maximize these stabilizing interactions and minimize the overall system energy, the chains pack closely together into a highly ordered, crystalline-like arrangement. This packing causes the alkyl chains to tilt at an angle of approximately 30° relative to the surface normal on a Au(111) surface.^[1]

The length of the alkyl chain is critical; chains with at least 10 carbons are required to provide sufficient inter-chain interaction to form a well-ordered monolayer.^[1] The C₁₅ chain of **1-pentadecanethiol** provides a robust and stable hydrophobic barrier.

Experimental Protocol: Formation of a 1-Pentadecanethiol SAM on Gold

This protocol describes a self-validating methodology for producing a high-quality, well-ordered monolayer. The cleanliness of the substrate and purity of the thiol are paramount for achieving a defect-free surface.

Materials:

- **1-Pentadecanethiol** (≥97% purity)
- Absolute Ethanol (200 proof)
- Gold-coated substrate (e.g., silicon wafer with a Ti/Au layer)
- Piranha solution (7:3 mixture of concentrated H₂SO₄ and 30% H₂O₂) - EXTREME CAUTION
- Deionized (DI) water (18.2 MΩ·cm)
- High-purity Nitrogen or Argon gas
- Glass beakers and petri dish

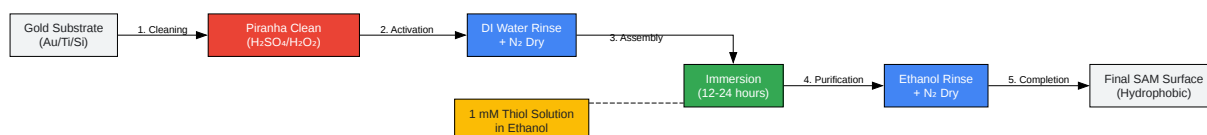
Methodology:

- Substrate Cleaning (Causality: Removal of Organic Contaminants):
 - Place the gold substrate in a glass beaker.
 - Immerse the substrate in Piranha solution for 10-15 minutes. (Warning: Piranha solution is extremely corrosive and reactive. Handle with extreme caution inside a fume hood with appropriate personal protective equipment (PPE), including a face shield, acid-resistant gloves, and an apron.) This step ensures an atomically clean, hydrophilic gold surface, which is essential for uniform monolayer formation.
 - Carefully decant the Piranha solution into a designated waste container.
 - Rinse the substrate copiously with DI water (at least 5-6 cycles).
 - Dry the substrate under a gentle stream of high-purity nitrogen gas.
- Solution Preparation:
 - Prepare a 1 mM solution of **1-Pentadecanethiol** in absolute ethanol. For example, add ~6 mg of **1-Pentadecanethiol** to 25 mL of ethanol.
 - Sonicate the solution for 5-10 minutes to ensure complete dissolution.
- Monolayer Assembly:
 - Place the clean, dry gold substrate into a glass petri dish.
 - Immediately immerse the substrate in the 1 mM **1-Pentadecanethiol** solution.
 - Cover the petri dish to prevent solvent evaporation and contamination.
 - Allow the self-assembly process to proceed for at least 12-24 hours at room temperature. While initial monolayer coverage occurs within minutes, this extended period is crucial for the molecules to rearrange into a well-ordered, low-energy configuration with minimal defects.^[1]

- Post-Assembly Rinsing and Drying:
 - Remove the substrate from the thiol solution.
 - Rinse the surface thoroughly with absolute ethanol to remove any non-chemisorbed (physisorbed) molecules.
 - Dry the substrate again under a gentle stream of nitrogen gas.
 - The functionalized substrate is now ready for characterization (e.g., via contact angle goniometry, ellipsometry, or XPS) or for use in the intended application.

Visualization of SAM Preparation Workflow

The following diagram illustrates the key stages of the experimental workflow for creating a **1-Pentadecanethiol** SAM.



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Caption: Workflow for Self-Assembled Monolayer (SAM) Formation.

Safety, Handling, and Storage

As a senior scientist, ensuring laboratory safety is paramount. While **1-Pentadecanethiol** is not classified as acutely hazardous, proper handling is essential due to its chemical nature and potential for long-term effects.[9]

- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.[9][10]

- Skin Protection: Use impervious gloves (e.g., nitrile) and a lab coat.[9][10]
- Respiratory Protection: Handle in a well-ventilated area or a chemical fume hood.[9] If exposure limits are exceeded, use a multi-purpose combination respirator cartridge.
- First Aid Measures:
 - Inhalation: Move the person to fresh air.[9]
 - Skin Contact: Remove contaminated clothing and wash the affected area immediately with soap and water.[9][10]
 - Eye Contact: Rinse cautiously with water for at least 15 minutes.[9][10]
 - Ingestion: Rinse mouth with water. Do not induce vomiting.[9]
- Fire-Fighting:
 - Use dry chemical, carbon dioxide, or alcohol-resistant foam as extinguishing media.[9]
- Handling and Storage:
 - Store in a tightly closed container in a cool, dry, and well-ventilated place.[9] The material is a non-combustible solid for storage classification purposes.
 - Avoid dust formation and sources of ignition.[9]
 - The compound has a water hazard class of 3 (WGK 3), indicating it is severely hazardous to water.[8] Prevent spillage from entering drains.

Conclusion

1-Pentadecanethiol is more than just a chemical reagent; it is a precision tool for molecular engineering. Its well-defined physicochemical properties, particularly the interplay between its sulfur headgroup and long alkyl chain, enable the reliable and spontaneous formation of robust, highly-ordered self-assembled monolayers. For professionals in materials science and drug development, a thorough understanding of its properties, handling, and application

methodologies is essential for harnessing its full potential in creating advanced functional surfaces for a new generation of devices and therapies.

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